

H-Phe(4-I)-OH molecular weight and formula

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An In-depth Technical Guide on **H-Phe(4-I)-OH**: Core Molecular Properties

For researchers, scientists, and drug development professionals, a precise understanding of the fundamental physicochemical properties of a compound is paramount. This document provides the core molecular information for 4-Iodo-L-phenylalanine, commonly abbreviated as **H-Phe(4-I)-OH**.

Core Molecular Data

The fundamental molecular attributes of **H-Phe(4-I)-OH** are summarized below. This data is essential for a variety of applications, including stoichiometric calculations in synthetic protocols, interpretation of mass spectrometry results, and computational modeling.

Property	Value
Molecular Formula	C ₉ H ₁₀ INO ₂ [1][2][3][4]
Molecular Weight	291.09 g/mol [1][4][5]
Synonyms	4-Iodo-L-phenylalanine, (S)-2-Amino-3-(4-iodophenyl)propanoic acid[2][5]
CAS Number	24250-85-9[1][2][3][6]

Experimental Protocols

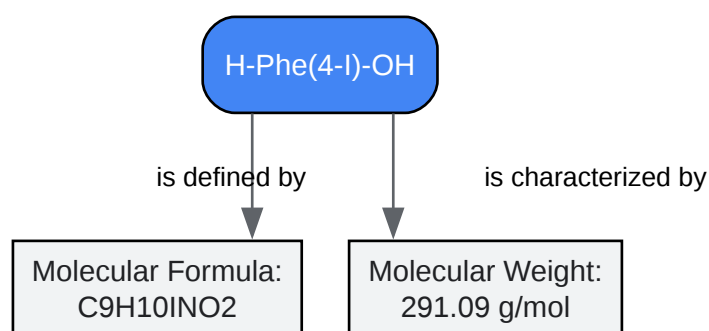
The determination of the molecular weight and formula of **H-Phe(4-I)-OH** is typically achieved through standard analytical techniques.

Mass Spectrometry: High-resolution mass spectrometry (HRMS) is employed to determine the accurate mass of the molecule. The sample is ionized (e.g., using electrospray ionization - ESI) and the mass-to-charge ratio (m/z) of the resulting ions is measured. The monoisotopic mass is calculated from the most abundant isotopes of each element (^{12}C , ^1H , ^{127}I , ^{14}N , ^{16}O), which for $\text{C}_9\text{H}_{10}\text{INO}_2$ is approximately 290.9756 g/mol .[5][7] This experimental value is then matched to the theoretical mass calculated from the chemical formula to confirm its identity.

Elemental Analysis: Combustion analysis can be used to determine the empirical formula. A sample of the compound is burned in an excess of oxygen, and the quantities of combustion products (carbon dioxide, water, nitrogen gas) are measured. The percentage composition of carbon, hydrogen, and nitrogen in the compound can be calculated from these measurements. The presence of iodine is typically determined by other methods, such as titration or ion chromatography after decomposition of the sample. The combination of these results allows for the determination of the empirical formula, which is then confirmed by mass spectrometry to be the molecular formula.

Logical Relationship of Molecular Properties

The following diagram illustrates the direct relationship between the compound and its core molecular identifiers.



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Caption: Core molecular properties of **H-Phe(4-I)-OH**.

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